

# Application Notes: Ammonium Dihydrogen Phosphate (ADP/MAP) in Dry Chemical Fire Extinguishers

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## Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

Cat. No.: B147845

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## Introduction

**Ammonium Dihydrogen Phosphate** ( $\text{NH}_4\text{H}_2\text{PO}_4$ ), commonly known as Monoammonium Phosphate (MAP), is the primary active component in versatile ABC-type dry chemical fire extinguishers.[1] Its efficacy stems from its ability to suppress three distinct fire classes: Class A (ordinary combustibles), Class B (flammable liquids and gases), and Class C (energized electrical equipment).[2][3] These application notes provide a detailed overview of the fire suppression mechanisms, performance data, and standardized testing protocols for MAP-based extinguishing agents, intended for researchers, scientists, and professionals in related fields.

## Mechanism of Fire Suppression

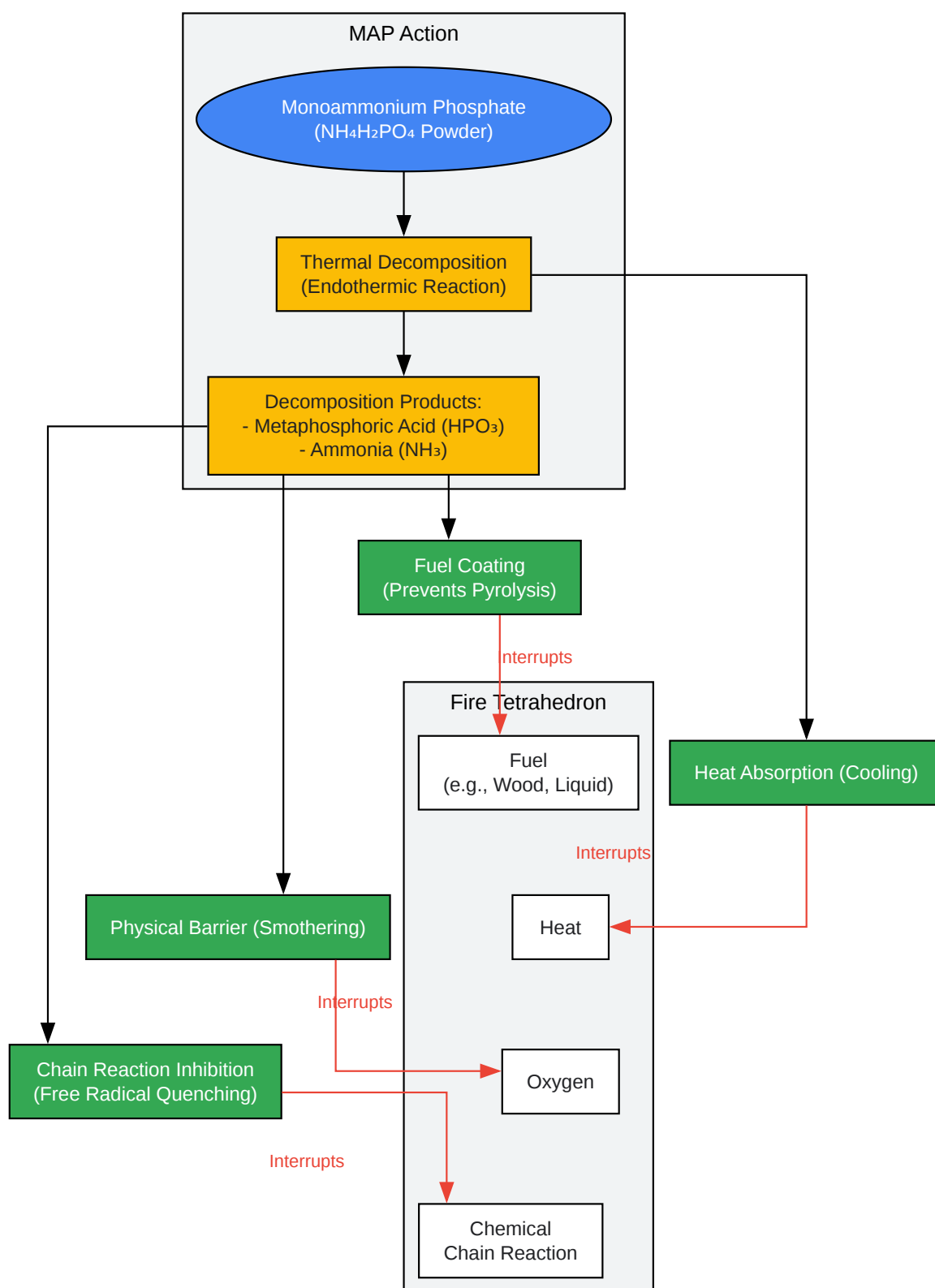
Monoammonium Phosphate extinguishes fires through a combination of physical and chemical actions that disrupt the fire tetrahedron (Fuel, Heat, Oxygen, and Chemical Chain Reaction).[4] The specific mechanism varies depending on the class of fire.

- **Class A Fires (Ordinary Combustibles):** When applied to burning materials like wood, paper, or cloth, the MAP powder melts at approximately  $177^\circ\text{C}$  ( $350^\circ\text{F}$ ) and flows over the fuel source.[1] This high-temperature decomposition creates a sticky layer of metaphosphoric acid ( $\text{HPO}_3$ ) and polymeric phosphoric acids.[5] This coating smothers the fire by forming a physical barrier that prevents oxygen from reaching the fuel and blocks the release of

flammable vapors, thereby inhibiting reignition.[4][6] The decomposition process is also endothermic, meaning it absorbs heat and contributes a cooling effect.[5]

- **Class B Fires (Flammable Liquids and Gases):** For Class B fires, the primary mechanism is smothering. The discharged cloud of MAP powder forms a blanket over the fuel, separating it from the surrounding oxygen.[5][7] Additionally, the powder particles are believed to interrupt the chemical chain reaction of combustion. The thermal decomposition of MAP releases ammonia ( $\text{NH}_3$ ), which can react with and terminate highly reactive free radicals (such as  $\text{OH}\cdot$ ) that propagate the fire, thus breaking the chain reaction.[6]
- **Class C Fires (Energized Electrical Equipment):** MAP is effective for Class C fires primarily because it is a non-conductive material.[7] It can be safely discharged on energized equipment to extinguish the fire without posing a significant risk of electrical shock to the operator. The extinguishing actions are the same as for Class A and B fires once the electrical source is de-energized.[8]

Below is a diagram illustrating the multi-faceted fire suppression pathway of Monoammonium Phosphate.



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**Caption:** Fire suppression mechanism of Monoammonium Phosphate (MAP).

## Quantitative Data and Performance Metrics

The performance of a dry chemical extinguisher is quantified by its rating, which is determined through standardized fire tests.<sup>[8]</sup> These ratings are assigned by organizations like Underwriters Laboratories (UL) and are represented by a number and a letter (e.g., 4-A:80-B:C).<sup>[9]</sup> The number indicates the relative extinguishing potential, while the letter corresponds to the fire class.

Table 1: Typical UL Ratings for ABC Dry Chemical Extinguishers

Extinguisher Capacity (lbs)	Typical UL Rating	Class A Equivalent	Class B Coverage (sq. ft.)
2.5	1-A:10-B:C	1.25 gallons of water	10
5.0	2-A:10-B:C	2.5 gallons of water	10
5.0	3-A:40-B:C	3.75 gallons of water	40
10.0	4-A:80-B:C	5.0 gallons of water	80
20.0	20-A:120-B:C	25 gallons of water	120

Data sourced from product specifications and rating systems.<sup>[9][10]</sup>

The concentration of MAP in the dry chemical powder is a critical factor influencing performance. Higher concentrations lead to greater fire suppression efficiency.

Table 2: Comparison of MAP Concentration on Extinguishing Performance

Parameter	50% MAP Formulation	90% MAP Formulation
Active Ingredient	50%	90%
Inert Fillers	50%	10%
Application Efficiency	Moderate	High
Residue After Use	High	Lower
Flame Knockdown Time (Simulated Class B Fire)	> 16 seconds	< 9 seconds
Re-ignition Prevention	Less effective	Denser thermal barrier

Data based on comparative tests of different MAP formulations.[\[11\]](#)

## Experimental Protocols

The evaluation of MAP-based dry chemical fire extinguishers follows rigorous protocols established by national and international standards organizations. The primary standards are ANSI/UL 711 (Rating and Fire Testing of Fire Extinguishers) and NFPA 10 (Standard for Portable Fire Extinguishers).[\[12\]](#)[\[13\]](#)

### Protocol 1: Performance Testing of Portable Extinguishers (Based on UL 711)

- Objective: To determine the fire extinguishing rating for Class A and Class B fires.
- Materials & Apparatus:
  - Class A Test: Wood crib (interlocking layers of wood sticks) of a specified size corresponding to the desired rating (e.g., 2-A, 3-A).
  - Class B Test: Square steel pan of a specified area (e.g., 25 sq. ft. for a 10-B rating) containing a specified depth of n-heptane fuel over a water base.[\[8\]](#)
  - Calibrated timing devices.
  - Weighing scale for the extinguisher.

- Test extinguisher charged with MAP-based dry chemical agent.
- Ignition source.

### 3. Methodology:

- Pre-Test Conditioning: The extinguisher is conditioned to a standard temperature (typically  $21^{\circ}\text{C} \pm 2^{\circ}\text{C}$ ). Its weight is recorded.
- Class A Fire Test:
  - The wood crib is assembled and ignited.
  - A specified pre-burn period is allowed until the fire is well-established.
  - The test operator approaches the fire and discharges the extinguisher according to the manufacturer's instructions.
  - The time to extinguish all flames (knockdown) is recorded.
  - The crib is observed for a period to ensure there is no reignition. A successful test requires complete extinguishment with no rekindling.
- Class B Fire Test:
  - The steel pan is filled with water and the required amount of n-heptane.
  - The fuel is ignited and allowed a pre-burn period to achieve full involvement.
  - The operator discharges the extinguisher onto the fire.
  - The fire must be completely extinguished without any re-flash.
- Post-Test Analysis:
  - The extinguisher is weighed again to determine the amount of agent discharged.
  - The discharge time is recorded.

- Based on the largest size of fire successfully extinguished by an expert operator, a rating is assigned.[\[13\]](#)

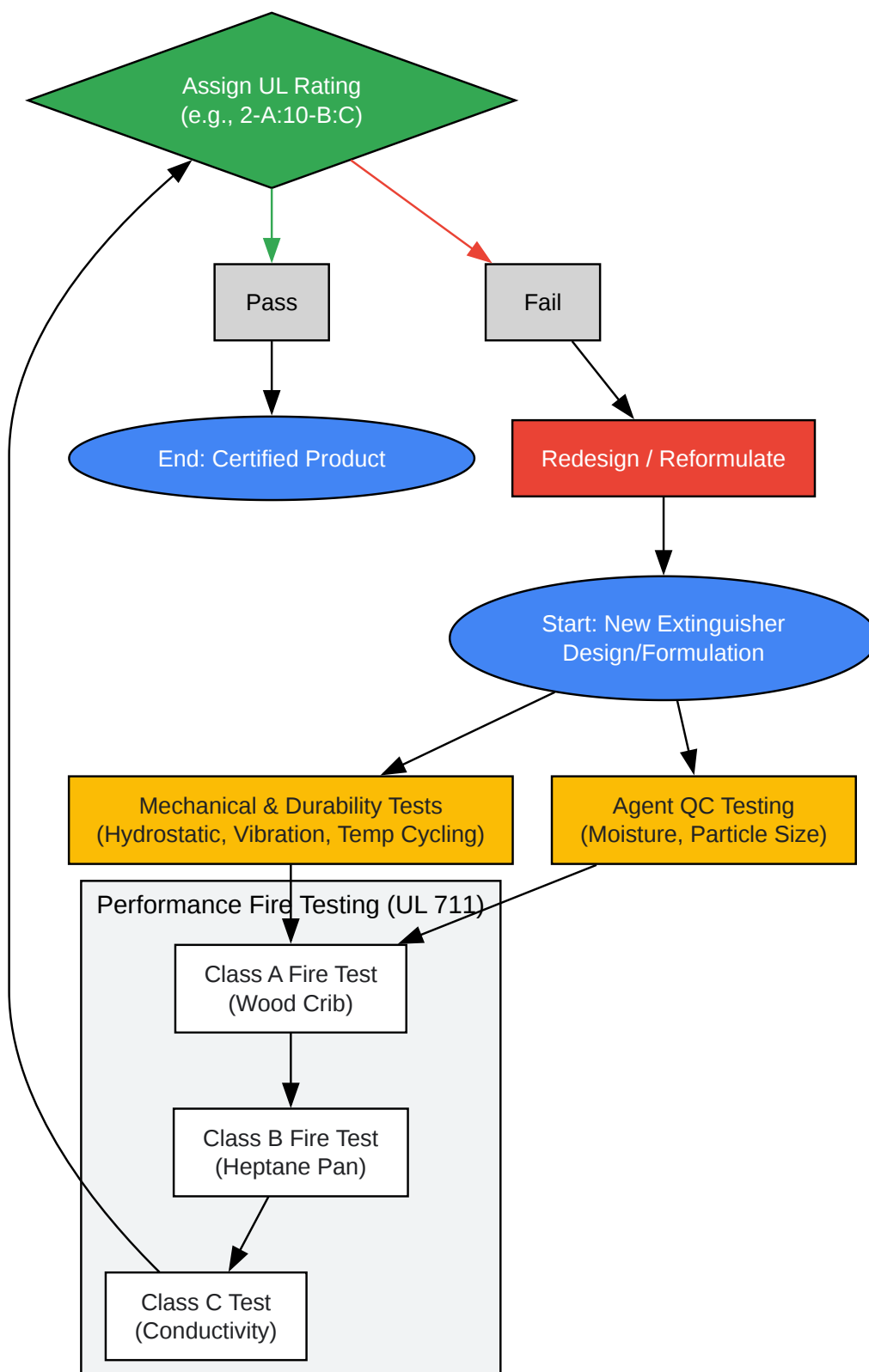
## Protocol 2: Dry Chemical Agent Quality Control

1. Objective: To ensure the physical properties of the MAP powder meet quality standards, preventing degradation of performance over time.

### 2. Key Parameters & Methodology:

- Moisture Content: Performed biennially for fixed systems. Moisture content must not exceed 0.25% by mass as determined by Karl Fischer titration or a similar method (Ref: ISO 7202, EN 615).[\[14\]](#) High moisture can cause caking and reduce flowability.
- Particle Size Distribution: Analyzed using laser diffraction. The particle size distribution affects the agent's flow characteristics and its ability to create a dense cloud for smothering.[\[15\]](#)
- Hygroscopicity and Caking: The powder is subjected to controlled high-humidity and temperature cycling, followed by a sieve test to check for the formation of lumps.

The workflow for testing and certifying a dry chemical fire extinguisher is outlined in the diagram below.



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**Caption:** Experimental workflow for fire extinguisher testing and certification.



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